

Application Notes and Protocols for the Quantification of N-ethyl-N-methylpentanamide

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Compound of Interest

Compound Name: C5-Conh-C2-N-CH3

Cat. No.: B15542061

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These application notes provide detailed methodologies for the quantitative analysis of N-ethyl-N-methylpentanamide in various sample matrices. The protocols are designed to be adaptable for research, quality control, and drug development purposes, ensuring accurate and reproducible results.

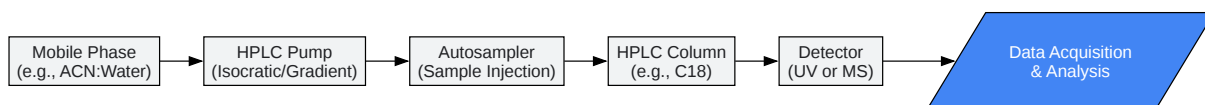
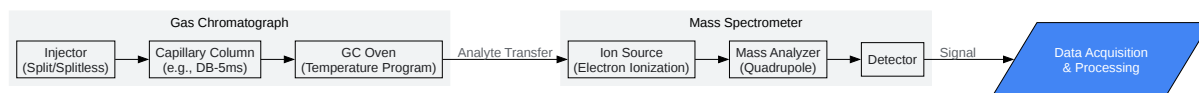
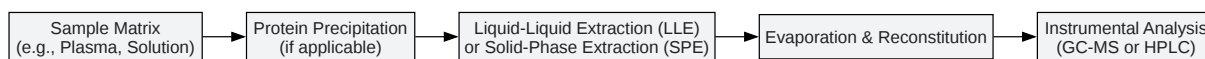
Introduction

N-ethyl-N-methylpentanamide is a tertiary amide with the molecular formula $C_8H_{17}NO$ and a molecular weight of 143.23 g/mol. [1] Accurate quantification of this compound is crucial for various applications, including pharmacokinetic studies, metabolism research, and quality assurance in manufacturing processes. This document outlines two primary analytical techniques for its quantification: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric detection.

General Sample Preparation

Effective sample preparation is critical for accurate quantification and to minimize matrix effects. The choice of method depends on the sample matrix.

Workflow for General Sample Preparation



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References

- 1. N-ethyl-N-methylpentanamide | C₈H₁₇NO | CID 20644865 - PubChem [pubchem.ncbi.nlm.nih.gov]
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